

Technical Support Center: Tetraammineplatinum(II) Chloride Storage & Handling

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Compound of Interest

Compound Name: *Tetraammineplatinum (II) chloride*

CAS No.: 13933-32-9

Cat. No.: B1143899

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Topic: Hygroscopic Management & Experimental Integrity

Executive Summary: The "Hidden" Variable

Tetraammineplatinum(II) chloride (

), often abbreviated as TPC, is a critical intermediate in the synthesis of platinum-based antineoplastics (e.g., Carboplatin) and a precursor for heterogeneous catalysts.

The Core Problem: While TPC is chemically robust compared to some organometallics, it is hygroscopic. It typically exists as a monohydrate (

). Commercial sources often supply it as the monohydrate, but if stored improperly, it absorbs excess adventitious water.

The Consequence: The primary risk is not immediate chemical decomposition, but stoichiometric drift. If your sample absorbs 5% excess water weight, your calculation for the subsequent trans-platination or catalyst loading will be off by 5%, leading to unreacted ligands, difficult purifications, or batch failures.

Critical Storage Protocols

The Gold Standard (Long-Term Storage)

For GMP environments or storage exceeding 3 months, you must isolate the compound from atmospheric moisture completely.

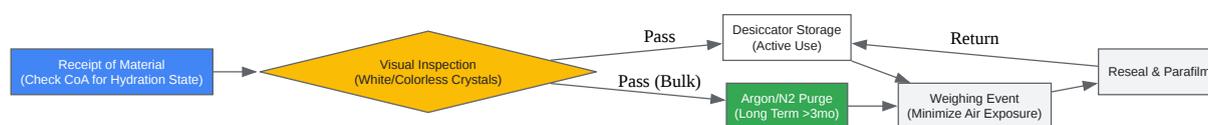
- Atmosphere: Argon or Nitrogen flush (Inert Gas).
- Container: Amber glass vial with a PTFE-lined screw cap, sealed with Parafilm.
- Temperature: Ambient (). Refrigeration is risky because condensation forms immediately upon opening a cold vial in humid air.
- Desiccant: Store the sealed vial inside a secondary desiccator containing active silica gel or .

The Working Standard (Active Use)

For active research where the bottle is opened weekly:

- Desiccator: Mandatory. Do not leave on the bench.
- Headspace: Minimize headspace in the vial. If the vial is full, transfer to a smaller vial to reduce the volume of trapped moist air.

Visual Workflow: Storage Lifecycle



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Figure 1: Decision workflow for incoming material handling and storage based on usage frequency.

Troubleshooting Guide (FAQ)

Issue 1: "My powder is clumping or sticking to the spatula."

Diagnosis: The material has absorbed significant atmospheric moisture (deliquescence). Risk: High. Your molar mass calculations are now invalid. Corrective Action:

- Do NOT heat aggressively. High heat () can cause ammonia loss (deamination).
- Vacuum Drying: Place the sample in a vacuum oven at for 4–6 hours.
- Verification: Perform a TGA (Thermogravimetric Analysis) to confirm the water content matches the theoretical monohydrate () or anhydrous state.

Issue 2: "The color has shifted from white to pale green."

Diagnosis: Formation of Magnus's Green Salt (

). Cause: This usually happens during synthesis if the TPC reacts with unreacted (starting material). However, in storage, this indicates contamination or extreme degradation in the presence of moisture and trace platinum salts. Action:

- Stop. This is an irreversible chemical change.
- Recrystallization: You may attempt to recrystallize from hot water, but if the green contaminant is significant, discard the batch for critical pharmaceutical applications.

Issue 3: "My reaction yield is consistently 5–10% lower than expected."

Diagnosis: "Water Weight" Error. Explanation: You calculated the molar mass based on the anhydrous form (

) or the theoretical monohydrate (

), but the actual material contains excess adsorbed water (e.g., it's effectively

). Solution:

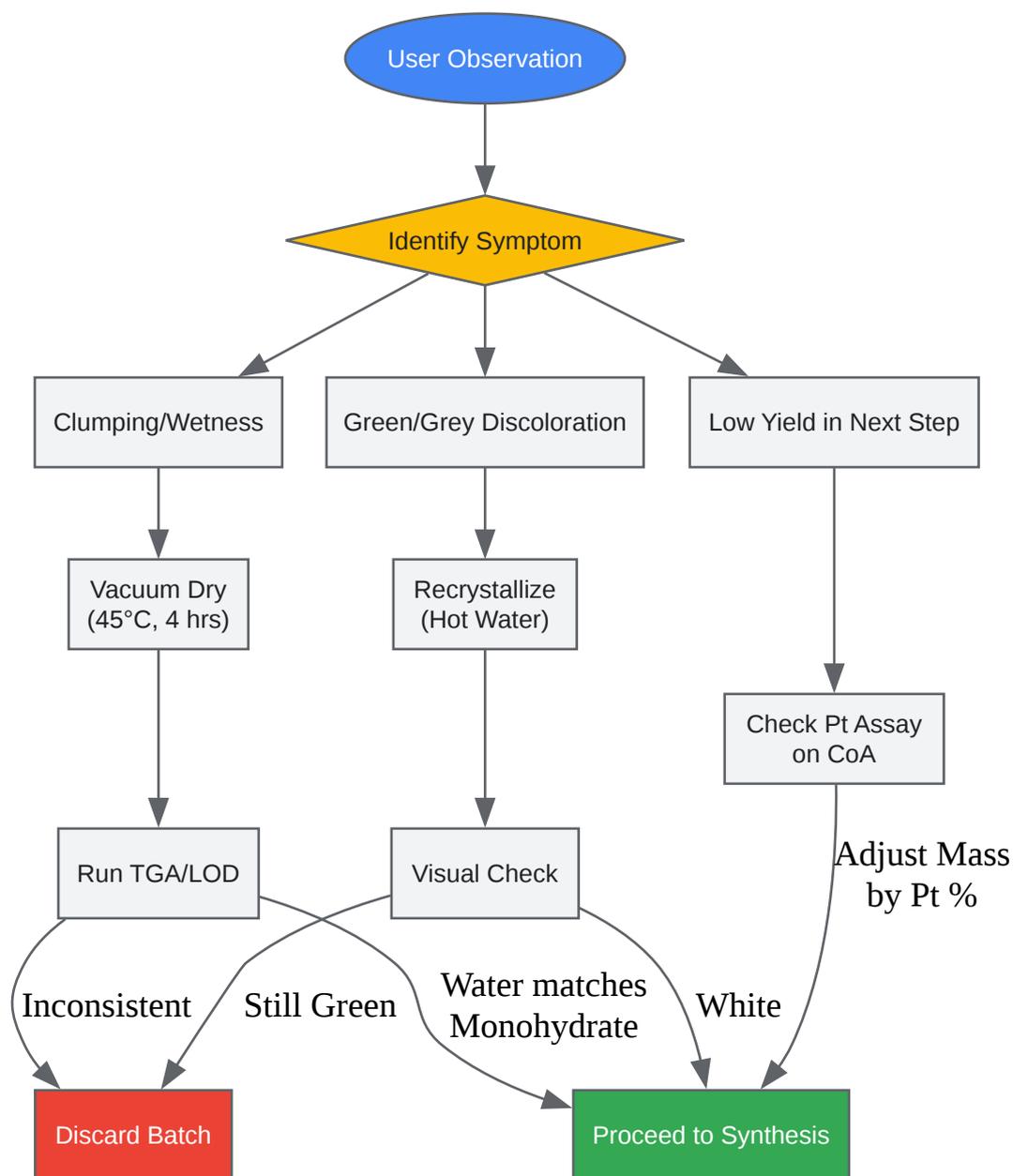
- Assay Correction: Always use the Platinum Assay value (e.g., "Pt content: 55.2%") from the Certificate of Analysis (CoA) to calculate moles, rather than the theoretical molecular weight.
- Formula:

Technical Data & Specifications

Property	Value	Notes
Formula		Usually (Monohydrate)
MW (Anhydrous)		CAS: 13933-32-9
MW (Monohydrate)		CAS: 10377-51-2
Solubility	Soluble in water	pH of solution is neutral to slightly acidic
Hygroscopicity	Moderate to High	Absorbs ambient moisture rapidly >60% RH
Decomposition		Releases and

Diagnostic Logic for Compromised Samples

Use this logic flow to determine if your TPC batch is safe to use or requires remediation.



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Figure 2: Troubleshooting logic tree for evaluating sample integrity.

References

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Sources

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